

# An In-depth Technical Guide to (S)-(+)-Phenylsuccinic Acid: Chemical Properties and Applications

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## Compound of Interest

Compound Name: (S)-(+)-Phenylsuccinic acid

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**(S)-(+)-Phenylsuccinic acid** is a chiral dicarboxylic acid that serves as a crucial building block in asymmetric synthesis. Its importance in the pharmaceutical and polymer industries stems from its utility as a resolving agent and a precursor for enantiomerically pure compounds. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its preparation, and insights into its applications.

## Core Chemical and Physical Properties

**(S)-(+)-Phenylsuccinic acid** is a white to off-white crystalline powder.<sup>[1]</sup> Its chirality, arising from the stereocenter at the carbon atom bearing the phenyl group, is the basis for its primary applications in enantioselective synthesis.

## Physicochemical Data

A summary of the key quantitative data for **(S)-(+)-Phenylsuccinic acid** is presented in Table 1. These values are essential for its handling, characterization, and use in chemical reactions.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	[2][3][4]
Molecular Weight	194.18 g/mol	[2][3][5][6][7]
Melting Point	173-176 °C	[2][3][5][7]
179-180 °C	[8]	
174 °C	[1]	
160-165 °C	[4][9]	
Optical Rotation [α]	+171 ±4° (c=1, acetone)	[3][5]
+168° (c=1, acetone)	[2]	
+145-150° (c=2, EtOH)	[1]	
pKa	3.49	[8]
CAS Number	4036-30-0	[2][3][5][6]

## Solubility and Stability

**(S)-(+)-Phenylsuccinic acid** is soluble in hot water and polar organic solvents such as methanol, ethanol, and acetone.[2][4][9] It exhibits low solubility in nonpolar solvents. The compound is stable under normal laboratory conditions but should be stored in a dry, cool, and well-ventilated area, away from strong oxidizing agents.[4][8]

## Synthesis and Purification

The enantiomerically pure **(S)-(+)-phenylsuccinic acid** is most commonly obtained through the resolution of a racemic mixture of phenylsuccinic acid. The synthesis of the racemic compound followed by chiral resolution is a standard laboratory procedure.

## Synthesis of Racemic Phenylsuccinic Acid

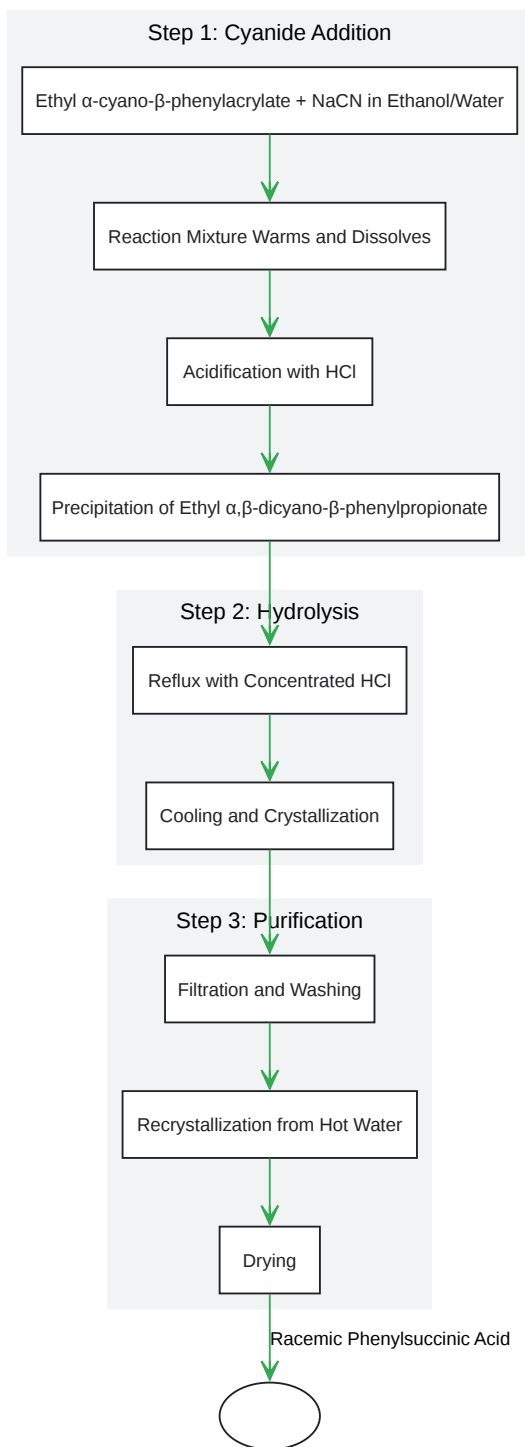
One common method for the synthesis of racemic phenylsuccinic acid involves the hydrolysis of ethyl α,β-dicyano-β-phenylpropionate.[8]

### Experimental Protocol:

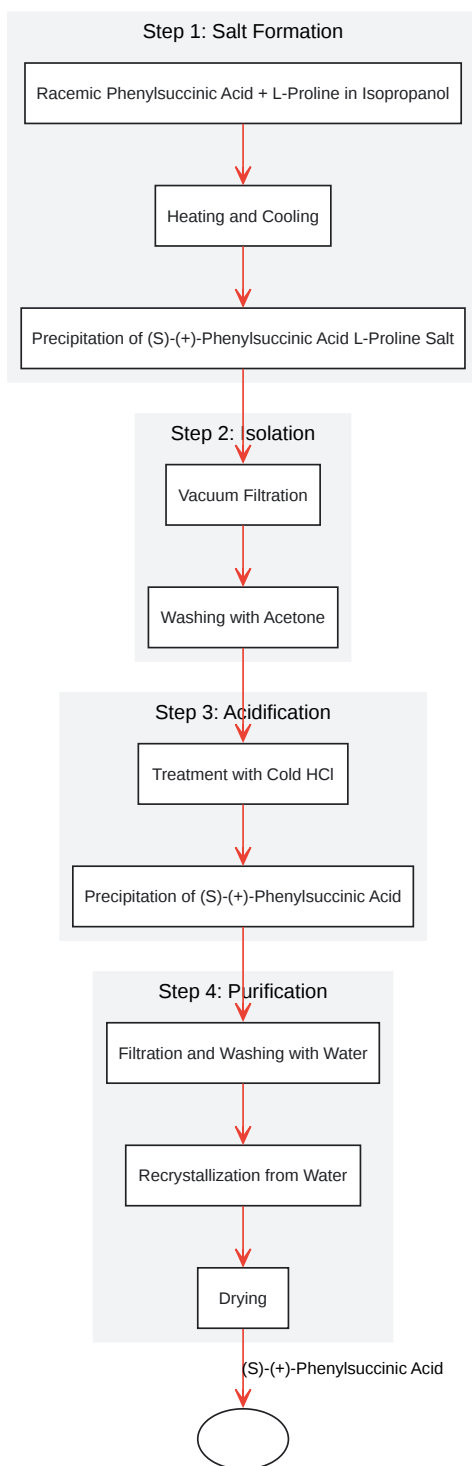
- Preparation of Ethyl  $\alpha,\beta$ -dicyano- $\beta$ -phenylpropionate:
  - Treat ethyl  $\alpha$ -cyano- $\beta$ -phenylacrylate with finely powdered sodium cyanide in 50% ethanol.
  - The reaction mixture warms up, and the ester dissolves. The reaction is completed by gentle heating.
  - Addition of water followed by acidification with hydrochloric acid precipitates the product as a yellowish oil, which solidifies on standing.[\[8\]](#)
- Hydrolysis:
  - Boil the crude ethyl  $\alpha,\beta$ -dicyano- $\beta$ -phenylpropionate under reflux with concentrated hydrochloric acid for approximately four hours.
  - Upon cooling, phenylsuccinic acid crystallizes out of the solution.
  - The crystals are collected by filtration, washed with cold water, and dried.[\[8\]](#)
- Purification:
  - The crude phenylsuccinic acid can be recrystallized from hot water to yield a purer product.[\[8\]](#)[\[10\]](#)

The following diagram illustrates the workflow for the synthesis of racemic phenylsuccinic acid.

## Synthesis of Racemic Phenylsuccinic Acid



## Chiral Resolution of Phenylsuccinic Acid

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